Technical Guide: 2,2-Dichloropropanoyl Chloride

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Compound of Interest		
Compound Name:	*2,2-Dichloropropanoyl chloride*	
CAS No.:	*26073-26-7*	
Cat. No.:	*B1593599*	*Get Quote*

Precision in Nomenclature, Synthesis, and Pharmaceutical Applications

Executive Summary

2,2-Dichloropropanoyl chloride (CAS: 26073-26-7) is a specialized acyl chloride intermediate critical to the synthesis of halogenated agrochemicals and specific pharmaceutical impurities.[1][2] Unlike its mono-chlorinated analog (2-chloropropanoyl chloride), the geminal dichloro substitution at the

-position imparts unique steric and electronic properties, significantly altering its reactivity profile in nucleophilic acyl substitutions.

This guide addresses a common failure point in process chemistry: the ambiguity of nomenclature. Due to the coexistence of IUPAC, Chemical Abstracts Service (CAS), and legacy common names, this compound is frequently misidentified in procurement and database mining. This document provides a definitive synonym mapping, synthetic utility analysis, and rigorous handling protocols for drug development professionals.

Chemical Identity & Synonym Mapping

In high-throughput screening and regulatory filing, semantic precision is non-negotiable. The following table consolidates valid identifiers for **2,2-Dichloropropanoyl chloride**.

Table 1: Definitive Nomenclature & Identifiers

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Category	Primary Identifier	Technical Context
IUPAC Name	2,2-Dichloropropanoyl chloride	The systematic standard for regulatory documentation.
CAS Number	26073-26-7	Unique numerical identifier; use this for exact database matches.
Common Name	2,2-Dichloropropionyl chloride	Widely used in legacy literature and supplier catalogs.
Acid Parent	Dalapon chloride	Derived from Dalapon (2,2-dichloropropionic acid).
Pharma Ref	Prilocaine Impurity 18	Critical designation for impurity profiling in local anesthetics.
Structural Formula		Geminal dichloro motif at -carbon.

The "Mono vs. Di" Hazard

Critical Warning: Researchers frequently confuse this compound with 2-Chloropropanoyl chloride (CAS 7623-09-8).

- 2,2-Dichloro (CAS 26073-26-7): Geminal substitution; higher steric bulk; precursor to Dalapon derivatives.
- 2-Chloro (CAS 7623-09-8): Single substitution; chiral center (if pure); precursor to standard propionates.
- Impact: Substituting the mono-chloro for the di-chloro variant will result in failed synthesis (incorrect oxidation state) or regulatory non-compliance (impurity threshold violations).

Synthetic Utility & Reaction Mechanisms

The utility of **2,2-Dichloropropanoyl chloride** lies in its function as an electrophilic "warhead." The acyl chloride moiety is highly susceptible to nucleophilic attack, while the

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-dichloro group exerts a strong inductive effect (

), increasing the electrophilicity of the carbonyl carbon compared to non-halogenated analogs.

Core Reactivity Profile

- Esterification: Reacts with alcohols to form 2,2-dichloropropionates (e.g., Methyl 2,2-dichloropropionate).
- Amidation: Reacts with amines to form

  -dichloroamides. This is the pathway relevant to Prilocaine impurity synthesis, where the dichloro-analog mimics the active pharmaceutical ingredient (API) structure but alters metabolic stability.
- Friedel-Crafts Acylation: Acts as an acylating agent for aromatic rings in the presence of Lewis acids (

).

Visualization of Synthetic Pathways

The following diagram illustrates the synthesis of the chloride from its parent acid and its subsequent divergence into key derivatives.

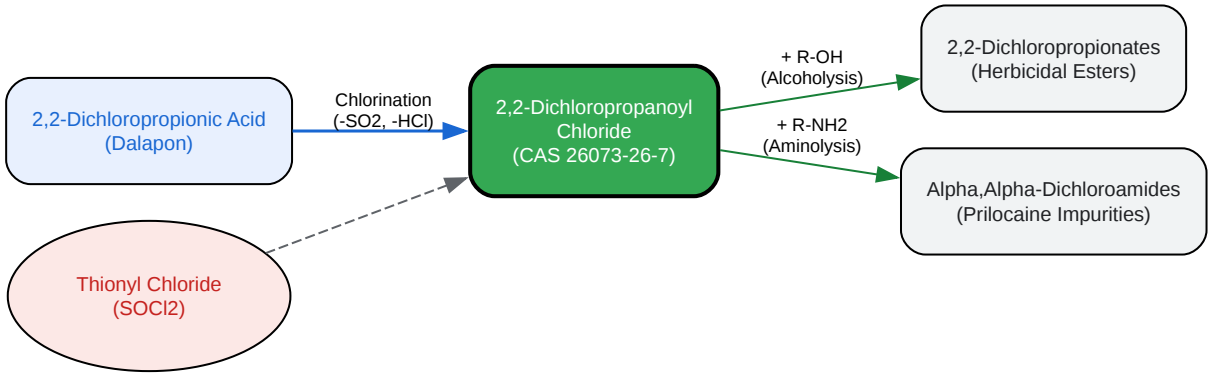

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Figure 1: Synthetic Flow of **2,2-Dichloropropanoyl Chloride**.Transformation from Dalapon acid to reactive chloride, branching into ester and amide synthesis pathways.[3][4][5][6]

Handling & Safety Protocol (SOP)

As a volatile acyl chloride, this compound presents dual hazards: corrosivity (skin/eye damage) and inhalation toxicity (hydrolysis releases HCl gas).

Engineering Controls

- Atmosphere: Handle strictly under inert gas (Nitrogen or Argon). Moisture in the air triggers immediate hydrolysis:
- Containment: Use a functional fume hood with a face velocity > 0.5 m/s.
- Quenching: Do NOT pour water directly onto the neat chemical.[7] Quench spills with solid sodium bicarbonate (

) or pour the chemical slowly into a large volume of ice-water/alkali mixture.

Storage Stability

- Temperature: Store at

  to minimize thermal decomposition.
- Container: Teflon-lined caps are mandatory. Corrosive HCl vapors will degrade standard rubber septa, leading to contamination.

References

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